

# Technical Guide: 3,5-Bis(methoxycarbonyl)benzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Bis(methoxycarbonyl)benzoic acid

Cat. No.: B1281345

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CAS Number: 38588-64-6

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3,5-Bis(methoxycarbonyl)benzoic acid**, a key chemical intermediate. It includes its physicochemical properties, a detailed experimental protocol for its synthesis, and its applications in the fields of materials science and medicinal chemistry.

## Compound Identification and Properties

**3,5-Bis(methoxycarbonyl)benzoic acid**, also known as Dimethyl trimesicate or 1,3,5-Benzenetricarboxylic acid, dimethyl ester, is a derivative of trimesic acid.<sup>[1][2]</sup> Its unique trifunctional structure, featuring one carboxylic acid group and two methyl ester groups, makes it a valuable building block in organic synthesis.

Table 1: Physicochemical Properties of 3,5-Bis(methoxycarbonyl)benzoic acid

Property	Value	Source
CAS Number	38588-64-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	238.19 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	3,5-bis(methoxycarbonyl)benzoic acid	<a href="#">[2]</a>
Synonyms	Dimethyl trimesicate, Trimesic acid dimethyl ester, 1,3,5-Benzenetricarboxylic acid dimethyl ester	<a href="#">[1]</a> <a href="#">[2]</a>
Predicted pKa	3.46 ± 0.10	<a href="#">[4]</a>

## Synthesis of 3,5-Bis(methoxycarbonyl)benzoic Acid

The synthesis of **3,5-Bis(methoxycarbonyl)benzoic acid** can be achieved through the selective hydrolysis of Trimethyl 1,3,5-benzenetricarboxylate.[\[1\]](#) This method provides a reliable route to obtain the desired product with a good yield.

## Experimental Protocol: Selective Hydrolysis

This protocol is adapted from a known synthetic method.[\[1\]](#)

### Materials:

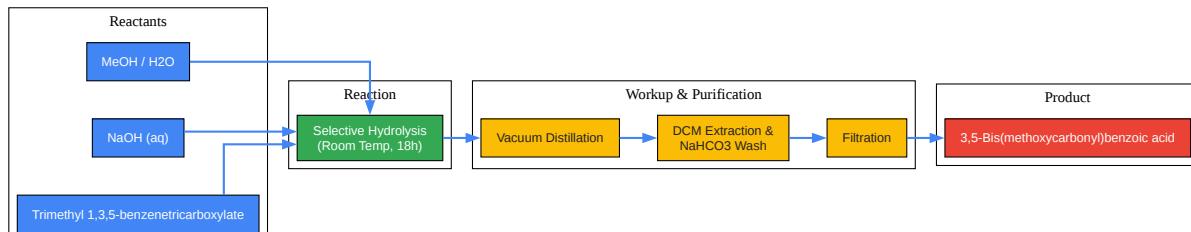
- Trimethyl 1,3,5-benzenetricarboxylate (starting material)
- Methanol (MeOH)
- Water (H<sub>2</sub>O)
- 1 N Sodium hydroxide (NaOH) aqueous solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)

- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution

Procedure:

- Dissolution: Dissolve Trimethyl 1,3,5-benzenetricarboxylate (e.g., 62 g, 246 mmol) in a mixture of methanol (800 mL) and water.
- Hydrolysis: Slowly add 1 N aqueous sodium hydroxide solution (221 mL, 221 mmol) to the solution under vigorous stirring. The suspension will gradually dissolve over approximately 8 hours.
- Reaction Monitoring: Continue stirring the reaction mixture at room temperature for 18 hours.
- Solvent Removal: Remove the solvent by vacuum distillation.
- Extraction: Add dichloromethane (600 mL) to the remaining solid. Wash the organic phase with a saturated aqueous sodium bicarbonate solution (3 x 500 mL).
- Product Isolation: Separate the organic layer. The solid crude product can be collected by filtration.
- Analysis: Analyze the crude product by LC-MS to confirm the molecular weight of the target product (MW: 238). The reported yield for this procedure is approximately 83%.[\[1\]](#)

Figure 1: Synthesis Workflow for **3,5-Bis(methoxycarbonyl)benzoic acid**



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Caption: A flowchart illustrating the synthesis of **3,5-Bis(methoxycarbonyl)benzoic acid**.

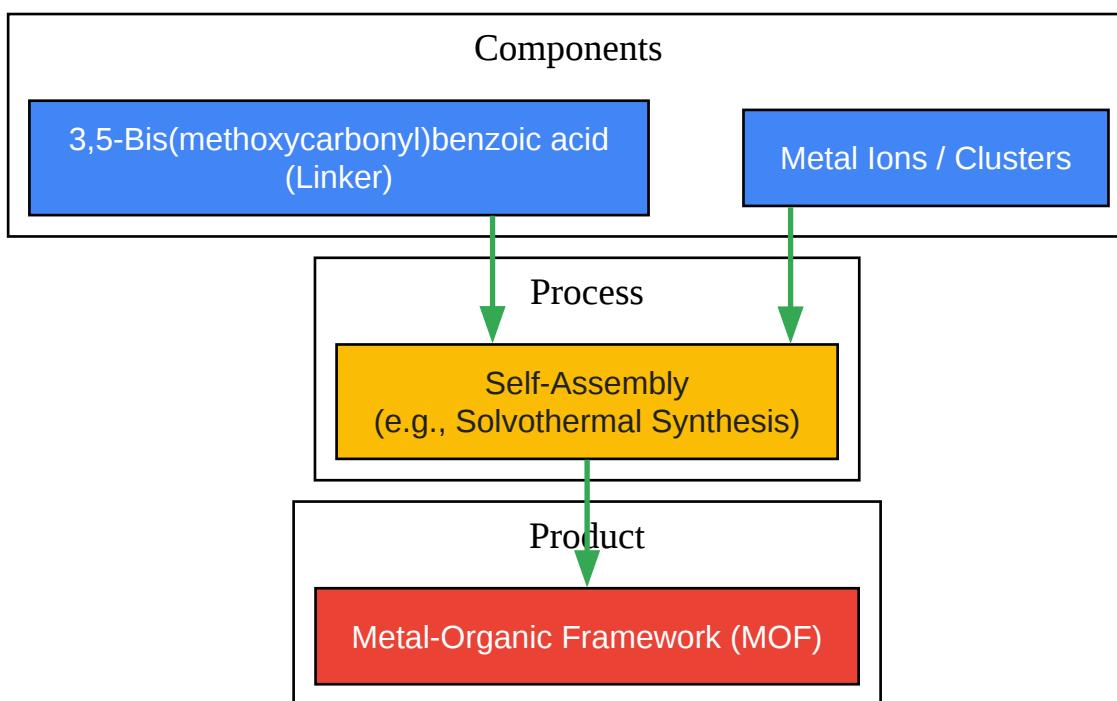
## Applications in Research and Development

The trifunctional nature of **3,5-Bis(methoxycarbonyl)benzoic acid** makes it a versatile building block in several areas of chemical research and development.

### Metal-Organic Frameworks (MOFs)

As a derivative of trimesic acid, this compound can serve as a tritopic linker in the synthesis of Metal-Organic Frameworks (MOFs).<sup>[5][6][7]</sup> The carboxylate group and the two ester groups (which can be hydrolyzed in situ or post-synthetically) can coordinate with metal ions to form porous, crystalline structures. The specific geometry of the linker influences the topology and properties of the resulting MOF.<sup>[8]</sup> Benzoic acid and its derivatives are also used as modulators in MOF synthesis to control crystal growth and introduce defects, which can enhance properties like surface area and hydrophobicity.<sup>[9][10]</sup>

Figure 2: Logical Relationship in MOF Synthesis



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Caption: The role of **3,5-Bis(methoxycarbonyl)benzoic acid** as a linker in MOF synthesis.

## Dendrimer Synthesis

The structure of **3,5-Bis(methoxycarbonyl)benzoic acid** is analogous to building blocks used in the convergent synthesis of dendrimers. Dendrimers are highly branched, well-defined macromolecules with a central core. The functional groups of this benzoic acid derivative can be reacted in a stepwise fashion to build up the dendritic structure, generation by generation. This precise, controlled synthesis allows for the creation of macromolecules with specific sizes, shapes, and surface functionalities.

## Drug Development and Medicinal Chemistry

Benzoic acid and its derivatives are a well-established class of compounds with a wide range of biological activities.<sup>[1]</sup> They serve as important scaffolds in the design and synthesis of new therapeutic agents. While specific biological activities for **3,5-Bis(methoxycarbonyl)benzoic acid** are not extensively documented in publicly available literature, its structure provides multiple points for chemical modification, making it a potentially valuable intermediate in the synthesis of more complex, biologically active molecules.

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- To cite this document: BenchChem. [Technical Guide: 3,5-Bis(methoxycarbonyl)benzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1281345#3-5-bis-methoxycarbonyl-benzoic-acid-cas-number>

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